

Technical Whitepaper: 2-Bromo-6-iodoquinoline

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Compound of Interest

Compound Name: 2-Bromo-6-iodoquinoline

Cat. No.: B13690326

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A Strategic Bifunctional Scaffold for Precision Heterocyclic Synthesis

CAS Number: 1026805-93-5 Molecular Formula: C₉H₅BrIN Molecular Weight: 333.95 g/mol [1][2][3][4]

Part 1: Executive Summary

2-Bromo-6-iodoquinoline (CAS 1026805-93-5) serves as a critical "linchpin" intermediate in modern drug discovery, particularly for kinase inhibitors and intercalating agents.[2][3][4] Its value lies in its orthogonal halogen reactivity: the substantial difference in bond dissociation energies (BDE) between the C6–I and C2–Br bonds allows for highly selective, sequential palladium-catalyzed cross-couplings without the need for protecting groups. This guide outlines the synthesis, chemoselectivity profile, and validated protocols for maximizing the utility of this scaffold.

Part 2: Physicochemical Identity & Profile[2][3]

Property	Specification
Appearance	Off-white to pale yellow solid
Melting Point	138–142 °C (Typical)
Solubility	Soluble in DMSO, DMF, CH ₂ Cl ₂ , CHCl ₃ ; sparingly soluble in Et ₂ O
pKa (Calculated)	~2.5 (Quinoline nitrogen)
LogP	~3.8
Storage	2–8°C, inert atmosphere (Ar/N ₂), light-sensitive

Part 3: Synthetic Routes & Manufacturing

While various routes exist, the most robust industrial and laboratory-scale synthesis proceeds via the carbostyryl (quinolin-2-one) activation pathway.^{[2][3]} This method avoids the regioisomeric mixtures often seen in Skraup or Doebner-Miller syntheses.^{[2][3]}

Core Synthetic Pathway^[2]

- **Precursor Assembly:** Condensation of 4-iodoaniline with cinnamoyl chloride or acrylic acid derivatives followed by Lewis-acid mediated cyclization yields 6-iodoquinolin-2(1H)-one.^{[2][3]}
- **Aromatization/Bromination:** The carbonyl oxygen at C2 is converted to the bromide using phosphorus oxybromide (POBr₃) or phosphorus pentabromide (PBr₅).

Critical Process Parameter (CPP): The reaction with POBr₃ must be anhydrous. The presence of moisture generates HBr, which can lead to hydro-deiodination at the C6 position, reducing yield and purity.

Part 4: Chemoselectivity & Reactivity Profile

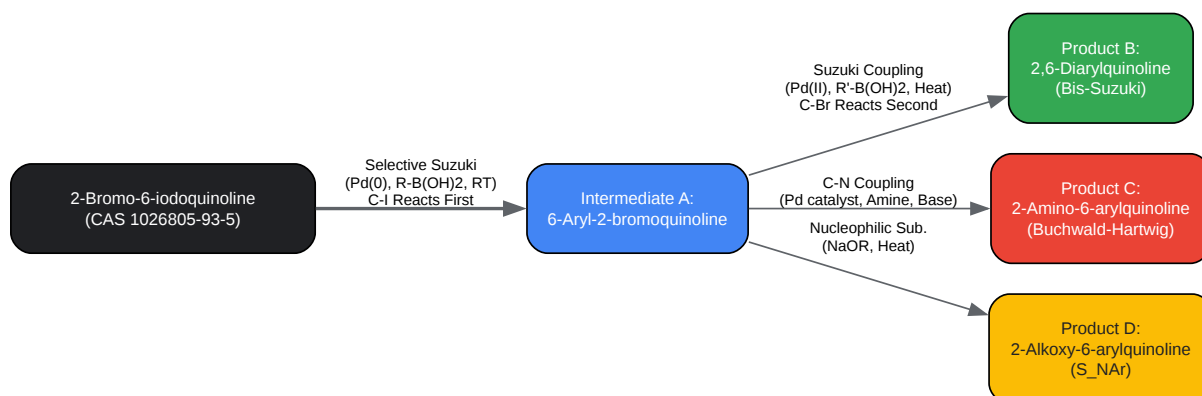
The primary utility of **2-bromo-6-iodoquinoline** is its predictable site-selectivity in metal-catalyzed cross-couplings.^{[2][3]}

Mechanistic Hierarchy^{[2][5][6]}

- Site 1: C6-Iodo (Primary Reactive Site)^[2]
 - Mechanism: Fast Oxidative Addition.^{[2][3]}
 - Driver: Weak C-I bond (BDE ~50-55 kcal/mol).^{[2][3]} The electron-rich nature of the benzene ring (relative to the pyridine ring) does not hinder the reaction because the bond weakness dominates.
 - Conditions: Mild Pd(0) sources (e.g., Pd(PPh₃)₄) at ambient to moderate temperatures (25–60°C).
- Site 2: C2-Bromo (Secondary Reactive Site)
 - Mechanism: Slower Oxidative Addition / S_NAr potential.^{[2][3]}
 - Driver: Stronger C-Br bond (BDE ~68 kcal/mol).^[2] However, the C2 position is electron-deficient (α-to-nitrogen), making it activated for oxidative addition after the iodine is consumed, or for Nucleophilic Aromatic Substitution (S_NAr) with strong nucleophiles.^{[2][3]}
 - Conditions: Requires elevated temperatures (>80°C) or specialized ligands (e.g., XPhos, Buchwald precatalysts).

Visualization: Sequential Functionalization Logic

The following diagram illustrates the divergent pathways accessible from this scaffold.



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Caption: Sequential functionalization logic demonstrating the chemoselective priority of the C6-Iodo position followed by diverse C2-transformations.

Part 5: Experimental Protocols

Protocol A: Selective Suzuki-Miyaura Coupling at C6

Objective: To install an aryl group at the 6-position while preserving the 2-bromo handle.[2][3]

Reagents:

- **2-Bromo-6-iodoquinoline** (1.0 equiv)[2][3]
- Arylboronic acid (1.1 equiv)[2]
- Pd(PPh₃)₄ (3–5 mol%)[2]
- Na₂CO₃ (2.0 equiv, 2M aqueous)
- Solvent: DME/Water or Toluene/Ethanol/Water (4:1:1)[2]

Procedure:

- Inerting: Charge a reaction vial with **2-bromo-6-iodoquinoline**, arylboronic acid, and $\text{Pd}(\text{PPh}_3)_4$. Evacuate and backfill with Argon (x3).[2]
- Solvation: Add degassed solvent mixture.
- Reaction: Stir at room temperature to 45°C. Monitor by TLC/LCMS.[3]
 - Note: Do not reflux.[3] High heat promotes competitive coupling at the C2-Br position.[2][3]
- Workup: Upon consumption of starting material (typically 2–6 h), dilute with EtOAc, wash with water/brine, dry over MgSO_4 , and concentrate.
- Purification: Flash chromatography (Hexane/EtOAc).

Protocol B: Functionalization of C2-Bromo (Post-C6 Coupling)

Objective: To convert the remaining C2-bromide into an amine (Buchwald-Hartwig).[2][3]

Reagents:

- 6-Substituted-2-bromoquinoline (Intermediate from Protocol A)[2][3]
- Primary/Secondary Amine (1.2 equiv)[2]
- $\text{Pd}_2(\text{dba})_3$ (2 mol%) / BINAP or XPhos (4 mol%)[2]
- Cs_2CO_3 or NaOtBu (1.5 equiv)[2]
- Solvent: Toluene or 1,4-Dioxane (anhydrous)[2][3]

Procedure:

- Setup: Combine reagents in a sealed tube under Argon.
- Reaction: Heat to 80–100°C for 12–18 hours.

- Observation: The electron-deficient nature of the pyridine ring at C2 facilitates this coupling, often requiring less forcing conditions than a standard phenyl bromide.[3]

Part 6: Applications in Drug Discovery

The **2-bromo-6-iodoquinoline** scaffold is frequently utilized to synthesize Type I and Type II Kinase Inhibitors.[2][3]

- Hinge Binding: The C2 position (often converted to an amine or amide) interacts with the ATP-binding hinge region of kinases.[2]
- Solvent Front/Back Pocket: The C6 position allows vectors to extend into the hydrophobic back pocket or solvent front, modulating selectivity and potency.

Part 7: Safety & Handling (MSDS Highlights)

- Hazards: GHS07 (Irritant).[2] Causes skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).
- Handling: Use in a fume hood.[2] Avoid dust formation.[3]
- Waste: Halogenated organic waste.[2][3] Do not dispose of in drains.[5]

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